

An In-depth Technical Guide to Lead(II) Sulfite

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Compound of Interest

Compound Name: *Lead sulphite*

Cat. No.: *B1623223*

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This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and toxicological profile of Lead(II) Sulfite. It is intended for researchers, scientists, and professionals in drug development who may encounter this compound, particularly concerning its toxicological implications.

Core Chemical Identity

Lead(II) sulfite, also known as **lead sulphite** or sulfurous acid, lead(2+) salt (1:1), is an inorganic compound.

- Chemical Formula: PbSO_3 ^{[1][2][3][4]}
- CAS Number: 7446-10-8^{[1][3][5][6][7]}

Physicochemical Properties

Lead(II) sulfite is a white powder that is notable for its insolubility in water.^{[5][6]} Key quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	287.26 g/mol	[1][7]
Appearance	White powder	[5][6]
Melting Point	Decomposes upon heating	[1][5]
Water Solubility	Insoluble	[1][5]
Other Solubilities	Soluble in nitric acid (HNO ₃)	[1][5]
Exact Mass	287.93347 u	[1]
Canonical SMILES	[O-]S(=O)[O-].[Pb+2]	[1][3]
InChI Key	OVJOMRKANUZJBM- UHFFFAOYSA-L	[3]

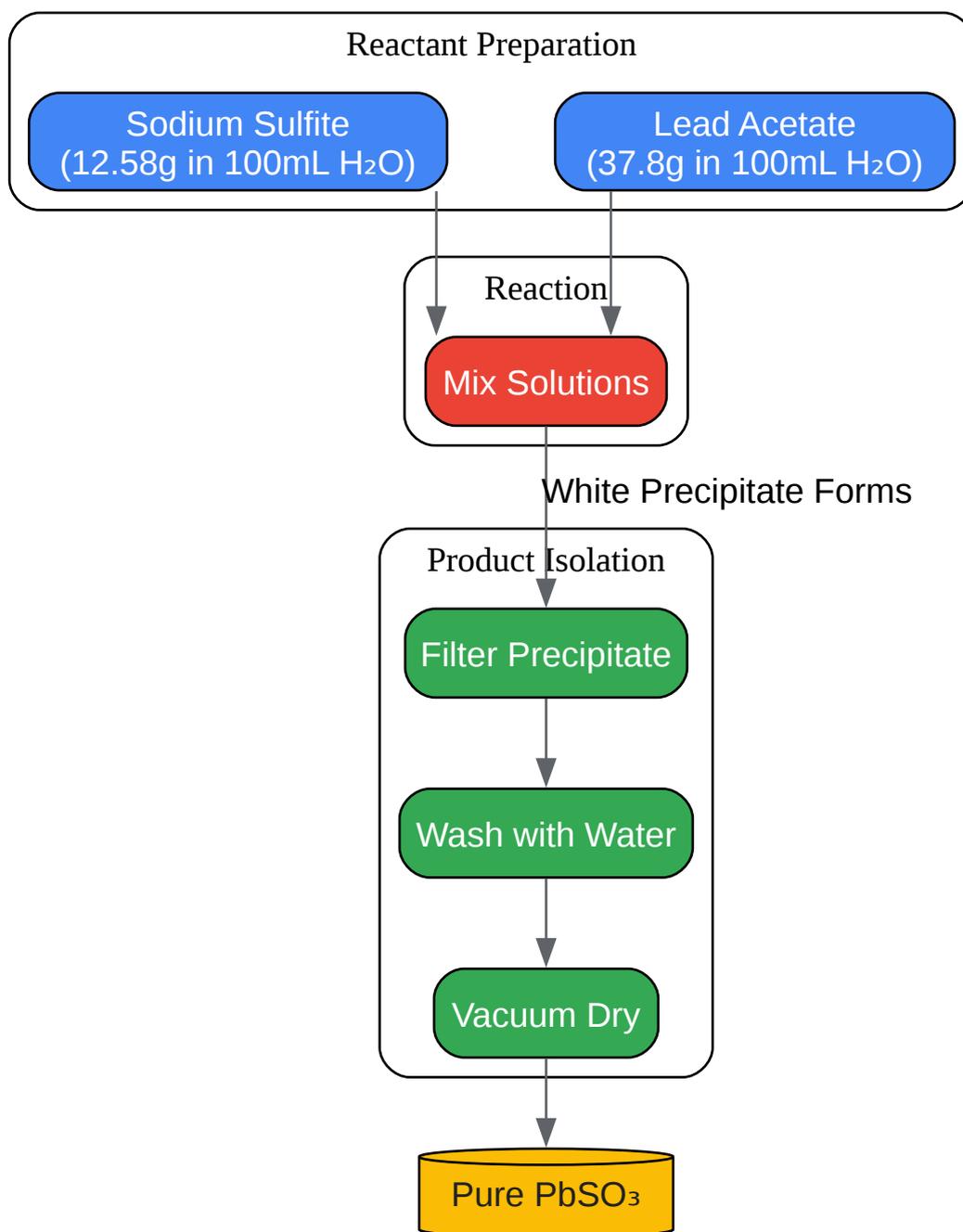
Experimental Protocols

A common laboratory method for the preparation of lead(II) sulfite involves a precipitation reaction between a soluble lead salt, such as lead acetate, and an alkali metal sulfite, like sodium sulfite.[5]

Methodology:

- **Solution A Preparation:** Dissolve 12.58 g of sodium sulfite (Na₂SO₃) in 100 mL of de-aired water.
- **Solution B Preparation:** Dissolve 37.8 g of lead acetate (Pb(CH₃COO)₂) in 100 mL of de-aired water.
- **Precipitation:** Mix the two solutions (Solution A and Solution B). A white precipitate of lead(II) sulfite will form immediately according to the reaction: $\text{Pb}(\text{CH}_3\text{COO})_2 + \text{Na}_2\text{SO}_3 \rightarrow \text{PbSO}_3(\text{s}) + 2\text{NaCH}_3\text{COO}$
- **Isolation and Purification:** Filter the resulting mixture to isolate the white precipitate.
- **Washing:** Wash the collected solid with water to remove any soluble impurities.

- Drying: Drain the precipitate and dry it in a vacuum desiccator to obtain the final product.[5]



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Caption: Experimental workflow for the synthesis of Lead(II) Sulfite.

Relevance in Drug Development and Toxicology

It is critical to understand that lead compounds, including lead(II) sulfite, are not used as active pharmaceutical ingredients in modern drug development due to their significant toxicity. The term "lead compound" in drug discovery refers to a chemical compound that shows promise for a specific biological target and is the starting point for optimization; it has no relation to the element lead.[8]

The primary relevance of lead(II) sulfite to drug development professionals lies in its toxicology. Understanding the mechanisms of lead toxicity is essential for public health and for the safety assessment of any substance that might contain lead impurities.

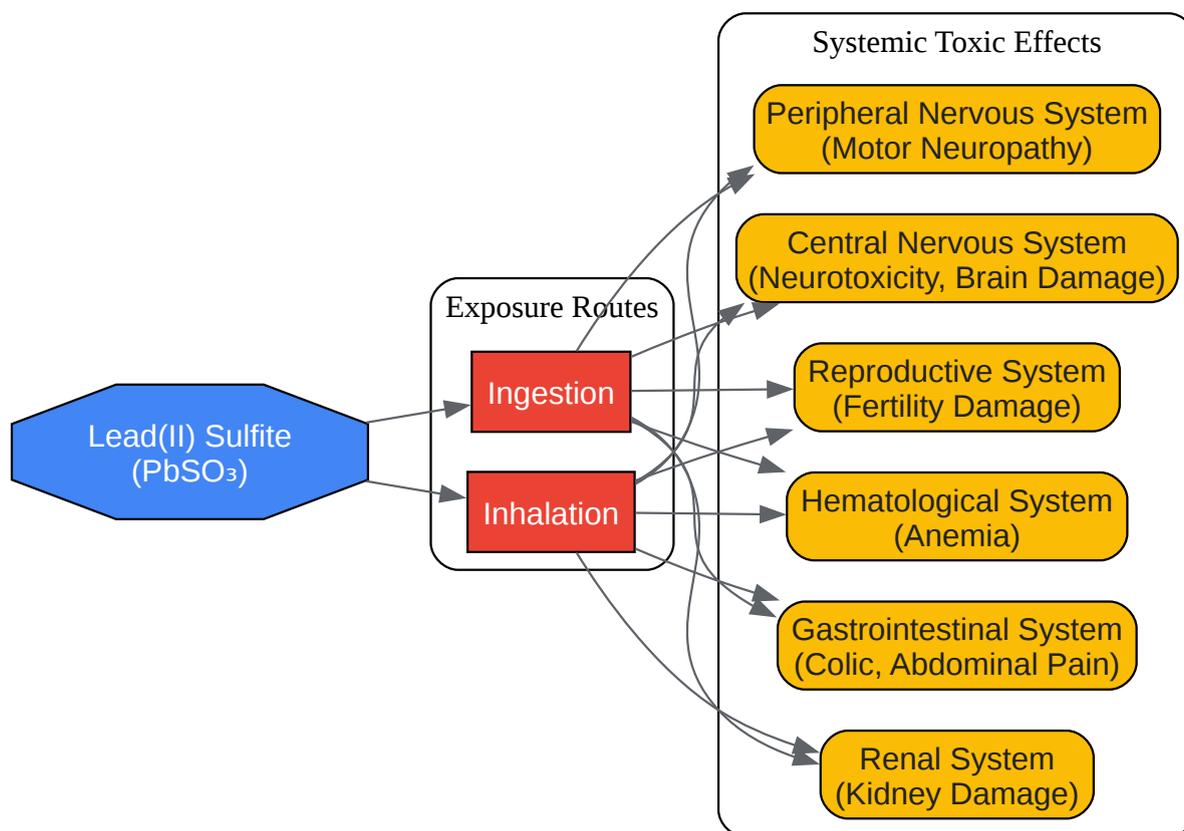
Toxicological Profile: Lead is a potent neurotoxin and systemic toxicant. Exposure to lead compounds can cause severe health effects, affecting the nervous, renal, gastrointestinal, and hematological systems.[6][9]

Health Effect Category	Specific Manifestations	Source(s)
Acute Toxicity	Headache, nausea, vomiting, abdominal pain, fatigue, muscle weakness, and irritability.[10][11]	[10][11][12]
Chronic Toxicity	Anemia, kidney damage (nephrotoxicity), brain damage, and predominantly motor neuropathy.[6][11]	[11]
Carcinogenicity	Classified as a probable human carcinogen (IARC Group 2A). Associated with lung, brain, stomach, and kidney cancers.[11]	[6][11]
Reproductive Toxicity	May damage fertility or the unborn child.[10][11]	[10][11]

Exposure Limits (as Pb):

Agency	Limit Type	Value
OSHA	PEL (8-hr TWA)	0.05 mg/m ³
ACGIH	TLV (8-hr TWA)	0.05 mg/m ³
NIOSH	REL (10-hr TWA)	0.05 mg/m ³

Source:[6][11]



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Caption: Toxicological pathways of lead exposure.

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